

Application Note: Comprehensive Characterization of 6-Formylpyridine-2-carboxylic Acid

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Compound of Interest

Compound Name: 6-Formylpyridine-2-carboxylic acid

CAS No.: 499214-11-8

Cat. No.: B1591498

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Abstract

This document provides a detailed guide to the analytical techniques required for the comprehensive structural elucidation and purity assessment of **6-Formylpyridine-2-carboxylic acid** (FPCA). As a pivotal building block in medicinal chemistry and organic synthesis, rigorous characterization of FPCA is paramount to ensure the integrity of downstream applications.^{[1][2]} This guide offers field-proven protocols and data interpretation insights for researchers, quality control analysts, and drug development professionals. We will cover Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FT-IR) Spectroscopy, and High-Performance Liquid Chromatography (HPLC) for a multi-faceted analytical approach.

Introduction to 6-Formylpyridine-2-carboxylic Acid (FPCA)

6-Formylpyridine-2-carboxylic acid, also known as 6-formylpicolinic acid, is a heterocyclic organic compound featuring a pyridine ring substituted with a formyl group at the 6-position and a carboxylic acid at the 2-position.[1] Its unique bifunctional nature makes it a versatile precursor for synthesizing complex molecules, including pharmaceutical agents and ligands for coordination chemistry.[1]

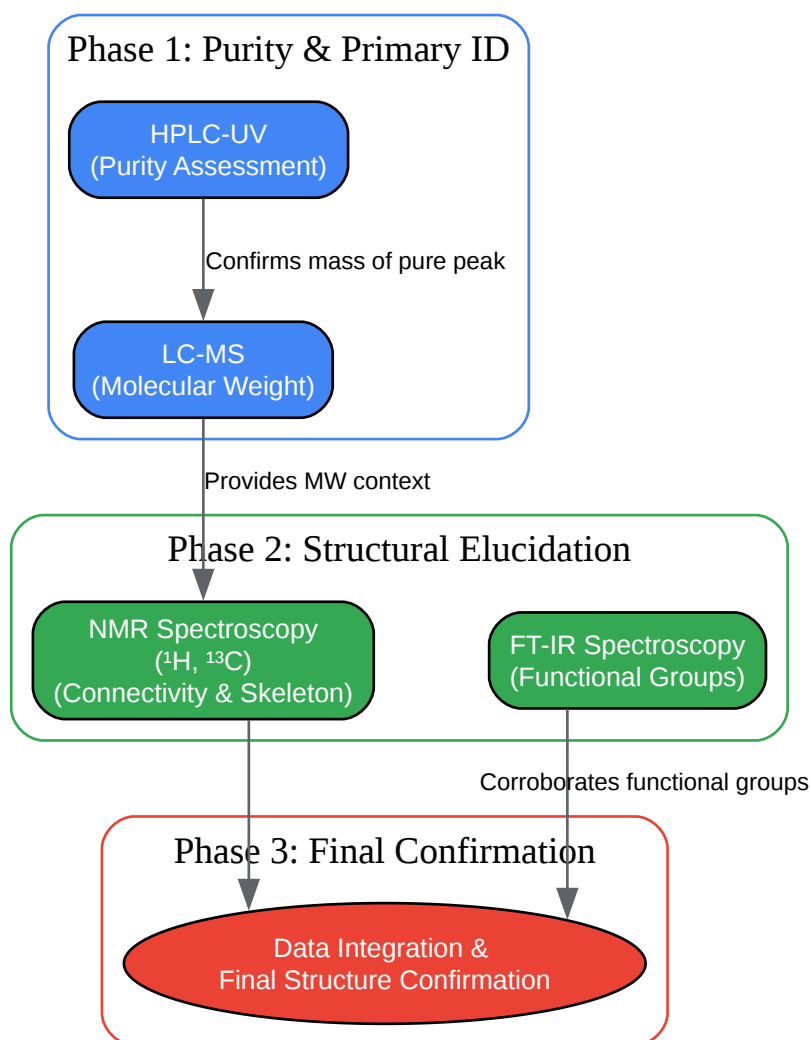
Key Molecular Information:

- Molecular Formula: $C_7H_5NO_3$ [1][3][4]
- Molecular Weight: 151.12 g/mol [1][3][4]
- CAS Number: 499214-11-8[1][3]

Given its reactivity, verifying the structural identity and ensuring high purity are critical first steps in any research or development workflow. The following sections detail the specific analytical methodologies to achieve this.

Integrated Analytical Workflow

A robust characterization of FPCA relies on integrating data from multiple orthogonal techniques. Each method provides a unique piece of the structural puzzle, and together they confirm identity, structure, and purity. The logical flow of this process is outlined below.



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Figure 1: Integrated workflow for the characterization of FPCA.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy is the most powerful technique for determining the carbon-hydrogen framework of an organic molecule. ^1H NMR identifies the chemical environment and connectivity of hydrogen atoms, while ^{13}C NMR provides information about the carbon skeleton.

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Accurately weigh ~5-10 mg of the FPCA sample.

- Dissolution: Dissolve the sample in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
 - Scientist's Note: DMSO-d₆ is the solvent of choice because its residual solvent peak does not interfere with the aromatic proton signals, and more importantly, it allows for the observation of the exchangeable carboxylic acid proton.
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Acquisition: Acquire ¹H and ¹³C spectra on a 400 MHz (or higher) spectrometer.
 - ¹H NMR: Acquire at least 16 scans.
 - ¹³C NMR: Acquire for a sufficient number of scans to achieve a good signal-to-noise ratio (e.g., 1024 scans or more).

Data Interpretation & Expected Results

The structure of FPCA predicts a specific and unambiguous pattern in both ¹H and ¹³C NMR spectra.

¹H NMR (400 MHz, DMSO-d₆):

- Carboxylic Acid Proton (-COOH): A very broad singlet is expected at $\delta > 13$ ppm. Its broadness is due to hydrogen bonding and chemical exchange.^[5]
- Aldehyde Proton (-CHO): A sharp singlet is expected in the range of δ 9.8 - 10.2 ppm.
- Pyridine Ring Protons (3H): The three protons on the pyridine ring will appear in the aromatic region (δ 7.8 - 8.5 ppm) and should exhibit a clear splitting pattern. Based on the substitution, we expect:
 - One triplet (H4).
 - Two doublets (H3 and H5).

¹³C NMR (100 MHz, DMSO-d₆): The molecule has 7 distinct carbon atoms, and thus 7 signals are expected.

- Aldehyde Carbonyl (C=O): Expected in the range of δ 190 - 195 ppm.
- Carboxylic Acid Carbonyl (C=O): Expected downfield, typically around δ 165 - 170 ppm.[5]
- Pyridine Ring Carbons (5C): Five signals are expected in the aromatic region (δ 120 - 155 ppm). The carbons attached to the formyl and carboxyl groups (C2 and C6) will be the most downfield of this group due to deshielding effects.

Mass Spectrometry (MS)

Principle: Mass spectrometry measures the mass-to-charge ratio (m/z) of ions, allowing for the precise determination of molecular weight and providing clues to the molecular formula.

Electrospray Ionization (ESI) is ideal for a polar molecule like FPCA.

Experimental Protocol: LC-MS (ESI)

- Sample Preparation: Prepare a dilute solution of FPCA (~100 $\mu\text{g/mL}$) in a mixture of acetonitrile and water (50:50 v/v) with 0.1% formic acid.
 - Scientist's Note: Formic acid is added to the mobile phase to facilitate protonation of the analyte, which is necessary for detection in positive ion mode ESI.
- Instrumentation: Use a High-Resolution Mass Spectrometer (e.g., Q-TOF or Orbitrap) coupled with a liquid chromatography system.
- Chromatography (Optional but Recommended): Inject the sample onto a C18 column with a simple gradient of water and acetonitrile (both with 0.1% formic acid) to ensure the analyzed peak is pure.
- MS Acquisition: Acquire data in positive ion mode (ESI+). Scan a mass range that includes the expected molecular ion (e.g., m/z 50-300).

Data Interpretation & Expected Results

- Primary Ion: The primary ion observed will be the protonated molecule $[\text{M}+\text{H}]^+$.
 - Calculated Exact Mass of $\text{C}_7\text{H}_5\text{NO}_3$: 151.0269

- Expected $[M+H]^+$: m/z 152.0342
- Other Adducts: It is common to also observe sodium adducts $[M+Na]^+$ at m/z 174.0162.
- Fragmentation: In MS/MS experiments, fragmentation would likely involve the loss of H_2O (from the carboxylic acid) or CO_2 .

Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle: FT-IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific frequencies corresponding to bond vibrations.

Experimental Protocol: Attenuated Total Reflectance (ATR)

- Sample Preparation: Place a small amount of the solid FPCA powder directly onto the ATR crystal.
- Acquisition: Apply pressure to ensure good contact between the sample and the crystal.
- Scan: Collect the spectrum, typically over a range of $4000-400\text{ cm}^{-1}$, co-adding at least 16 scans to improve the signal-to-noise ratio.

Data Interpretation & Expected Results

The FT-IR spectrum provides a distinct fingerprint confirming the key functional groups.

Functional Group	Bond Vibration	Expected Wavenumber (cm ⁻¹)	Characteristics
Carboxylic Acid	O-H stretch	2500-3300	Very broad and strong
Aldehyde	C-H stretch	~2850 and ~2750	Two weak to medium bands
Carboxylic Acid	C=O stretch	1710-1760	Strong and sharp
Aldehyde	C=O stretch	1690-1740	Strong and sharp
Pyridine Ring	C=C & C=N stretches	1500-1600	Multiple medium to strong bands

Scientist's Note: The two carbonyl (C=O) stretches from the acid and aldehyde may overlap but can often be resolved as two distinct peaks or a broadened peak, confirming the presence of both groups.^{[5][6]} The extremely broad O-H stretch is highly characteristic of a hydrogen-bonded carboxylic acid.^{[5][7]}

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is the gold standard for determining the purity of a compound. A reverse-phase method separates compounds based on their hydrophobicity. For FPCA, this allows for quantification of the main peak relative to any impurities.

Experimental Protocol: Purity Assessment

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: Water with 0.1% Trifluoroacetic Acid (TFA) or Formic Acid (FA).
- Mobile Phase B: Acetonitrile with 0.1% TFA or FA.
- Gradient: Start with 5% B, ramp to 95% B over 10 minutes, hold for 2 minutes, and re-equilibrate.

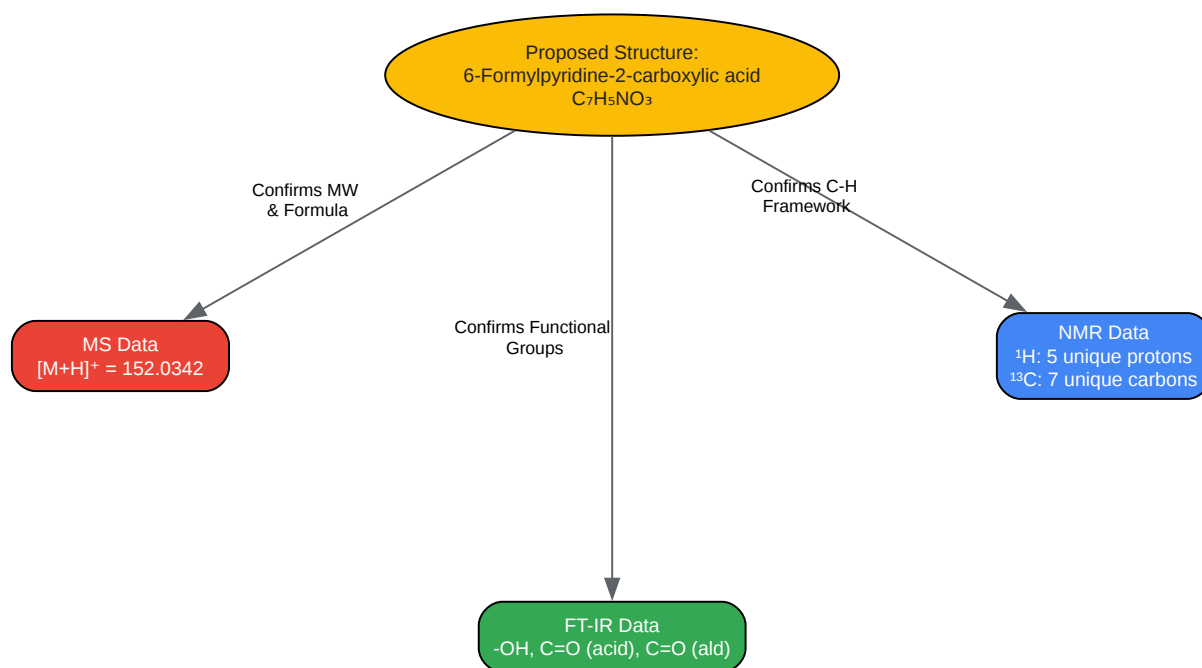
- Flow Rate: 1.0 mL/min.
- Detection: UV detector set at a wavelength where the compound absorbs (e.g., 254 nm or 270 nm).
- Sample Preparation: Prepare a sample solution at ~0.5 mg/mL in 50:50 water:acetonitrile.

Data Interpretation & Expected Results

A successful analysis will yield a chromatogram with a major peak corresponding to FPCA. Purity is calculated by taking the area of the main peak as a percentage of the total area of all peaks. A high-purity sample (>98%) should show a single, sharp, symmetrical peak with a stable retention time.

Structural Confirmation Logic

The confirmation of the structure of **6-Formylpyridine-2-carboxylic acid** is a process of logical deduction, where each piece of analytical data corroborates the others to eliminate all other possibilities.



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Figure 2: Convergence of analytical data for structural confirmation.

Summary of Analytical Data

Technique	Parameter	Expected Result	Purpose
¹ H NMR	Chemical Shifts (δ)	~13+ (s, 1H), ~10.0 (s, 1H), 7.8-8.5 (m, 3H)	Structural Connectivity
¹³ C NMR	Chemical Shifts (δ)	7 signals: ~192, ~167, 120-155 (5 signals)	Carbon Skeleton
HRMS (ESI+)	Mass-to-Charge (m/z)	152.0342 ([M+H] ⁺)	Molecular Weight & Formula
FT-IR	Wavenumbers (cm ⁻¹)	2500-3300 (broad), ~1720 (C=O), ~1700 (C=O)	Functional Group ID
HPLC	Purity (%)	>98% (by area)	Purity Assessment

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